

# An In-depth Technical Guide to Thalline Spot Tests for Lichen Identification

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **thalline** spot tests, a cornerstone of classical lichen identification. Rooted in the unique secondary metabolic pathways of lichens, these simple yet powerful chemical tests offer crucial diagnostic information for taxonomic and drug discovery purposes. This document details the experimental protocols, underlying chemical reactions, and a systematic presentation of the responses of various lichen substances to these tests.

# Introduction to Thalline Spot Tests

Lichens produce a diverse array of secondary metabolites, many of which are unique to these symbiotic organisms.[1] These compounds, often crystalline and deposited on the fungal hyphae, serve various ecological roles, including defense against herbivores and microbes, and protection from UV radiation. The presence or absence of specific secondary metabolites is a key characteristic used in lichen taxonomy.[1]

**Thalline** spot tests, first developed by the Finnish lichenologist William Nylander in 1866, are rapid and inexpensive colorimetric assays used to identify these secondary metabolites.[1] The application of specific chemical reagents to the lichen thallus (the vegetative body) or the medulla (the inner cottony layer) can induce characteristic color changes, indicating the presence of particular classes of lichen substances.[2] The four primary spot tests, denoted by the letters K, C, KC, and P, are routinely used in lichen identification keys.[1][2]



## **Experimental Protocols**

Accurate and reproducible results in **thalline** spot testing hinge on the correct preparation and application of fresh reagents. It is crucial to test different parts of the lichen, typically the cortex (outer layer) and the medulla, as the distribution of secondary metabolites can vary.

#### **Reagents and Preparation**

- K Test Reagent: A 10% aqueous solution of potassium hydroxide (KOH).[3] This solution is caustic and should be handled with care. It has a shelf life of approximately 6-12 months.[1]
- C Test Reagent: A fresh, undiluted commercial bleach solution (approximately 5% sodium hypochlorite, NaClO) or a saturated aqueous solution of calcium hypochlorite (Ca(OCl)<sub>2</sub>).[3]
  The reactivity of this reagent degrades over time, so it should be tested regularly on a known C+ lichen.[4]
- KC Test: This is a sequential application of the K reagent followed immediately by the C reagent to the same spot.[3]
- P Test Reagent (para-phenylenediamine): A 1-5% solution of p-phenylenediamine in 95% ethanol.[2] This reagent is unstable, light-sensitive, and a potential carcinogen, requiring careful handling and fresh preparation (stable for about a day).[1] An alternative, more stable formulation known as Steiner's solution can also be used.[1]

#### **Procedure**

- Sample Preparation: If testing the medulla, carefully expose it by scraping away a small section of the cortex with a clean razor blade.
- Reagent Application: Using a separate, clean applicator for each reagent (e.g., a glass capillary tube or a fine-tipped pipette), apply a small drop of the test solution to the prepared area of the lichen.
- Observation: Observe any color change immediately and over the course of a minute, as some reactions can be fleeting while others are slow to develop.[4] A dissecting microscope can aid in observing subtle color changes.



 Recording Results: Results are recorded using a standardized notation: the reagent letter followed by a "+" for a positive reaction or a "-" for a negative reaction, and the resulting color. For example, "K+ yellow" indicates a yellow color change with the K test.

### **Safety Precautions**

- Potassium Hydroxide (K): Corrosive. Causes severe skin burns and eye damage. Wear protective gloves, clothing, and eye protection.
- Sodium Hypochlorite (C): Corrosive and an irritant. Causes severe skin burns and eye damage. Avoid contact with skin and eyes.
- p-Phenylenediamine (P): Toxic and a suspected carcinogen. May cause an allergic skin reaction. Handle with extreme care in a well-ventilated area, wearing appropriate personal protective equipment.

# Data Presentation: Lichen Substances and their Spot Test Reactions

The following tables summarize the characteristic color reactions of various classes of lichen secondary metabolites to the standard spot tests.



Chemical Class	Lichen Substance	K Test Reaction	C Test Reaction	KC Test Reaction	P Test Reaction
Anthraquinon es	Parietin	Purple to deep red	Negative	Negative	Negative
Emodin	Purple	Negative	Negative	Negative	
β-Orcinol Depsides	Atranorin	Yellow	Negative	Negative	Yellow
Lecanoric Acid	Negative	Red	Red	Negative	
Gyrophoric Acid	Negative	Fleeting red	Red	Negative	
β-Orcinol Depsidones	Norstictic Acid	Yellow turning red	Negative	Negative	Orange to red
Salazinic Acid	Yellow turning red	Negative	Negative	Orange to red	
Stictic Acid	Yellow	Negative	Negative	Orange	•
Physodic Acid	Negative	Negative	Orange-pink	Negative	
Orcinol Depsides	Evernic Acid	Negative	Negative	Negative	Negative
Divaricatic Acid	Negative	Negative	Negative	Negative	
Dibenzofuran s	Usnic Acid	Negative	Yellowish	Yellow	Negative
Pulvinic Acid Derivatives	Vulpinic Acid	Negative	Negative	Negative	Negative

# **Chemical Mechanisms and Signaling Pathways**



The color changes observed in **thalline** spot tests are the result of specific chemical reactions between the reagents and the functional groups of the lichen secondary metabolites. The following diagrams, generated using Graphviz, illustrate the proposed mechanisms for these reactions.

### **K Test (Potassium Hydroxide)**

The K test typically gives a positive reaction with substances containing phenolic hydroxyl groups that are ortho to a carbonyl group, such as in anthraquinones. The strongly basic KOH deprotonates the hydroxyl group, leading to the formation of a colored phenoxide ion. The extended conjugation of the resulting anion is responsible for the observed color.

Caption: K Test: Deprotonation of a phenolic hydroxyl group on an anthraquinone by KOH.

#### C Test (Sodium Hypochlorite)

The C test gives a characteristic red to pink color with depsides that have two hydroxyl groups meta to each other on a phenolic ring, such as lecanoric and gyrophoric acids. The sodium hypochlorite (or the active species, hypochlorous acid) is a strong oxidizing agent that is thought to react with the electron-rich phenolic ring, leading to the formation of a colored, oxidized product. The exact mechanism is complex and can involve chlorination and subsequent reactions.

Caption: C Test: Oxidation of a depside by sodium hypochlorite.

#### P Test (p-Phenylenediamine)

The P test is highly specific for lichen substances containing an aromatic aldehyde functional group. The p-phenylenediamine reacts with the aldehyde to form a Schiff base (an imine), which is a conjugated system that absorbs visible light, resulting in a yellow to red color.

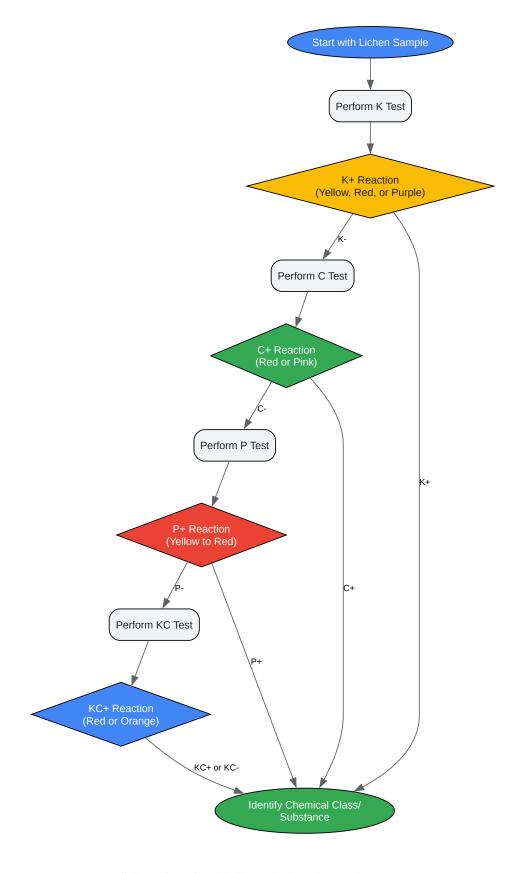
Caption: P Test: Formation of a colored Schiff base from a lichen aldehyde and pphenylenediamine.

# **Logical Workflow for Thalline Spot Testing**

The application of **thalline** spot tests often follows a logical sequence to efficiently narrow down the identity of the lichen substances present. The following diagram illustrates a typical



workflow.



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Caption: A logical workflow for the sequential application of **thalline** spot tests.

#### Conclusion

**Thalline** spot tests, while qualitative, remain a fundamental and accessible tool in lichenology for both taxonomic identification and preliminary chemical screening in drug discovery. A thorough understanding of the experimental protocols, the range of colorimetric responses, and the underlying chemical principles is essential for their effective application. This guide provides a foundational resource for researchers and scientists to accurately perform and interpret these classic microchemical tests. For more definitive identification and quantification of lichen secondary metabolites, modern analytical techniques such as thin-layer chromatography (TLC) and high-performance liquid chromatography (HPLC) are recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Thalline Spot Tests for Lichen Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086035#thalline-spot-tests-for-lichen-identification]

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